

# Application Note: Quantification of Voxelisib in Plasma by LC-MS/MS

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Voxelisib

Cat. No.: B1684596

[Get Quote](#)

## Abstract

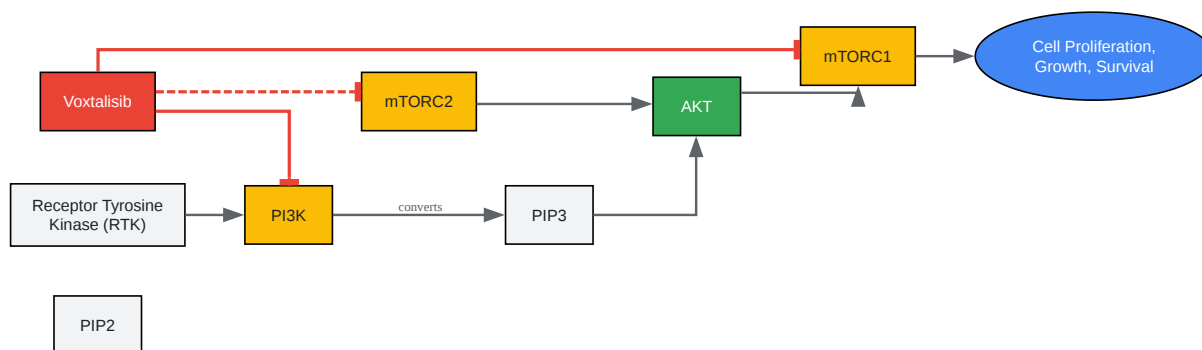
This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **Voxelisib** in plasma. **Voxelisib** is a dual inhibitor of phosphoinositide 3-kinase (PI3K) and the mechanistic target of rapamycin (mTOR), currently under investigation for the treatment of various cancers.[1][2] The method utilizes a simple protein precipitation for sample preparation and offers high sensitivity with a lower limit of quantification of 1 ng/mL. This method is suitable for pharmacokinetic studies and therapeutic drug monitoring.

## Introduction

**Voxelisib** (also known as XL765 or SAR245409) is a potent small molecule inhibitor targeting the PI3K/mTOR signaling pathway, which is frequently dysregulated in human cancers.[3][4] The PI3K/AKT/mTOR pathway plays a crucial role in cell proliferation, growth, and survival.[4][5] By inhibiting both PI3K and mTOR, **Voxelisib** effectively blocks this signaling cascade, leading to anticancer effects.[3] Accurate and reliable quantification of **Voxelisib** in biological matrices is essential for pharmacokinetic assessments and to ensure optimal dosing in clinical trials.[6] This document provides a detailed protocol for the analysis of **Voxelisib** in plasma using a UPLC-MS/MS system.[7][8]

## Signaling Pathway

**Voxtalisib** exerts its therapeutic effect by inhibiting the PI3K/AKT/mTOR signaling pathway. The diagram below illustrates the key components of this pathway and the points of inhibition by **Voxtalisib**.

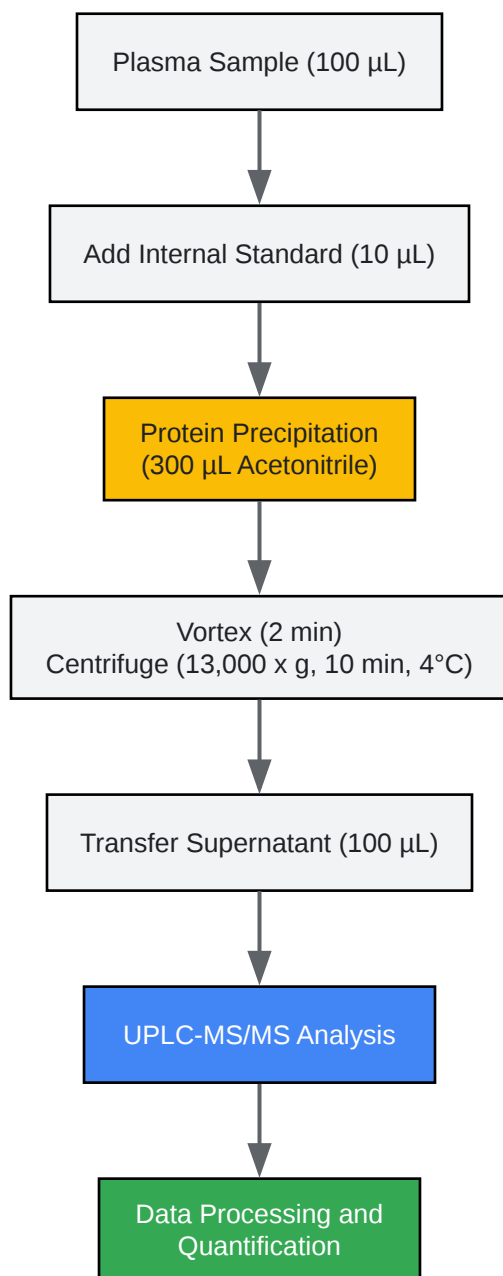


[Click to download full resolution via product page](#)

Caption: PI3K/mTOR signaling pathway and **Voxtalisib**'s points of inhibition.

## Experimental Workflow

The analytical workflow for the quantification of **Voxtalisib** in plasma is outlined below.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Voxtalisib - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. selleckchem.com [selleckchem.com]
- 4. PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Is There a Role for Dual PI3K/mTOR Inhibitors for Patients Affected with Lymphoma? [mdpi.com]
- 6. Phase I dose-escalation study of the PI3K/mTOR inhibitor voxtalisib (SAR245409, XL765) plus temozolomide with or without radiotherapy in patients with high-grade glioma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. UPLC-MS/MS Technology for the Quantitative Methodology and Pharmacokinetic Analysis of Voxtalisib in Rat Plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | UPLC-MS/MS Technology for the Quantitative Methodology and Pharmacokinetic Analysis of Voxtalisib in Rat Plasma [frontiersin.org]
- To cite this document: BenchChem. [Application Note: Quantification of Voxtalisib in Plasma by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684596#lc-ms-ms-method-for-quantifying-voxtalisib-in-plasma]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)